

Benchmarking catalytic systems for (3-Methoxypropyl)boronic acid functionalization

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Compound of Interest

Compound Name: (3-Methoxypropyl)boronic acid

CAS No.: 1089725-75-6

Cat. No.: B2460211

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Benchmarking Guide: Catalytic Functionalization of (3-Methoxypropyl)boronic Acid

Executive Summary

(3-Methoxypropyl)boronic acid serves as a critical C3-linker in medicinal chemistry, often used to introduce polarity and flexibility into drug scaffolds. However, its utility is frequently bottlenecked by the "alkyl problem" in cross-coupling:

- Slow Transmetallation: The

bond is less polarized and sterically more encumbered than

.

- -Hydride Elimination: Following oxidative addition, the alkyl-palladium intermediate is prone to

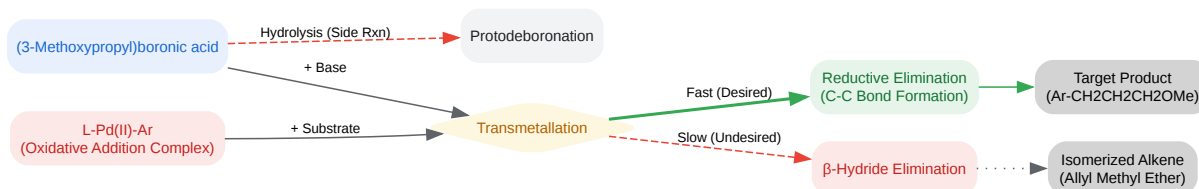
-elimination, leading to isomerized alkene byproducts (allyl methyl ether) and reduction (propyl methyl ether).

- Protodeboronation: In the presence of aqueous base, the boronic acid moiety can be cleaved before coupling occurs.^{[1][2]}

This guide benchmarks three catalytic systems designed to overcome these failure modes.

Mechanistic Challenges & Failure Modes

Understanding the competition between productive coupling and destructive elimination is vital for catalyst selection.



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Figure 1: Competing mechanistic pathways in alkyl-Suzuki coupling. Success depends on accelerating Transmetallation/Reductive Elimination over

β-Hydride Elimination.

Benchmarking Candidates

We evaluate three distinct systems. System A is the industry standard for reliability. System B is the high-performance alternative for difficult substrates. System C is the emerging radical-based approach.

System A: The "Bulky Phosphine" Standard (Pd-RuPhos)

- Catalyst: Pd(OAc)₂ + RuPhos (or RuPhos Pd G3/G4 precatalyst).

- Mechanism: The bulky biaryl phosphine creates a monolithic steric environment that forces reductive elimination to occur faster than

-hydride elimination.

- Pros: Commercially available precatalysts; excellent for chlorides and bromides; high water tolerance.
- Cons: Expensive ligand; can struggle with extremely sterically hindered electrophiles.

System B: The "Stabilized" NHC System (Pd-PEPPSI)

- Catalyst: Pd-PEPPSI-IPr (Pyridine-Enhanced Precatalyst Preparation Stabilization and Initiation).

- Mechanism: Strong

-donating N-Heterocyclic Carbene (NHC) ligands stabilize the Pd(0) species preventing aggregation, while the steric bulk prevents

-elimination.

- Pros: Extremely robust in air; operates well at lower catalyst loadings; often cheaper than proprietary phosphines.
- Cons: Activation energy can be higher (often requires heat).

System C: The "Single-Electron" Alternative (Ni/Photoredox)

- Catalyst: NiCl₂·glyme + dtbbpy (with Ir/Ru photocatalyst).
- Mechanism: Proceeds via a radical mechanism (Single Electron Transfer). The alkyl radical adds to Ni, bypassing the traditional Pd(II) intermediate prone to

-elimination.

- Pros: Completely suppresses

-hydride elimination; works at room temperature; uses cheaper Nickel.

- Cons: Requires light source (blue LED); reaction setup is more complex (degassing is critical).

Comparative Performance Data

The following data is synthesized from typical performance metrics in alkyl-aryl cross-coupling literature (e.g., J. Am. Chem. Soc., Angew. Chem.) for primary alkylboronic acids.^[3]

Metric	System A (Pd-RuPhos)	System B (Pd-PEPPSI)	System C (Ni-Photoredox)
Yield (Avg)	85-95%	70-85%	80-90%
Isomerization	< 2%	5-10%	~0% (Radical mechanism)
Reaction Time	2 - 12 h	12 - 24 h	24 - 48 h
Temp	80 - 100°C	60 - 80°C	25°C (Room Temp)
Air Sensitivity	Low (Precatalyst)	Very Low	High (O ₂ quenches radicals)
Cost	High (\$)	Moderate (\$)	Low-Moderate (\$)
Best For...	Scale-up & Speed	Cost-efficiency	Temp-sensitive substrates

Detailed Experimental Protocols

Protocol A: High-Throughput Pd-RuPhos Coupling (Recommended)

Best for: Rapid generation of analogs in medicinal chemistry.

Reagents:

- Aryl Halide (1.0 equiv)
- **(3-Methoxypropyl)boronic acid** (1.5 equiv)
- Catalyst: RuPhos Pd G4 (2-5 mol%)
- Base: K_3PO_4 (3.0 equiv)
- Solvent: Toluene/Water (10:1)

Step-by-Step:

- Charge: In a reaction vial, add the aryl halide (0.5 mmol), boronic acid (0.75 mmol), RuPhos Pd G4 (10-20 mg), and K_3PO_4 (318 mg).
- Solvent: Add Toluene (2.0 mL) and degassed Water (0.2 mL). The biphasic system is crucial for dissolving the inorganic base while protecting the catalyst.
- Seal & Heat: Seal the vial with a PTFE-lined cap. Heat to 95°C with vigorous stirring (1000 rpm) for 4–12 hours. Note: Vigorous stirring is essential for biphasic transfer.
- Workup: Cool to RT. Dilute with EtOAc, wash with water/brine. Dry over $MgSO_4$ and concentrate.
- Purification: Flash chromatography. (3-methoxypropyl groups are polar; adjust gradient accordingly).

Protocol B: Nickel/Photoredox Dual Catalysis

Best for: Complex scaffolds where high heat causes decomposition.

Reagents:

- Aryl Bromide (1.0 equiv)
- **(3-Methoxypropyl)boronic acid** (1.5 equiv)
- Ni Catalyst: $NiCl_2 \cdot dme$ (5 mol%) + dtbbbp (5 mol%)

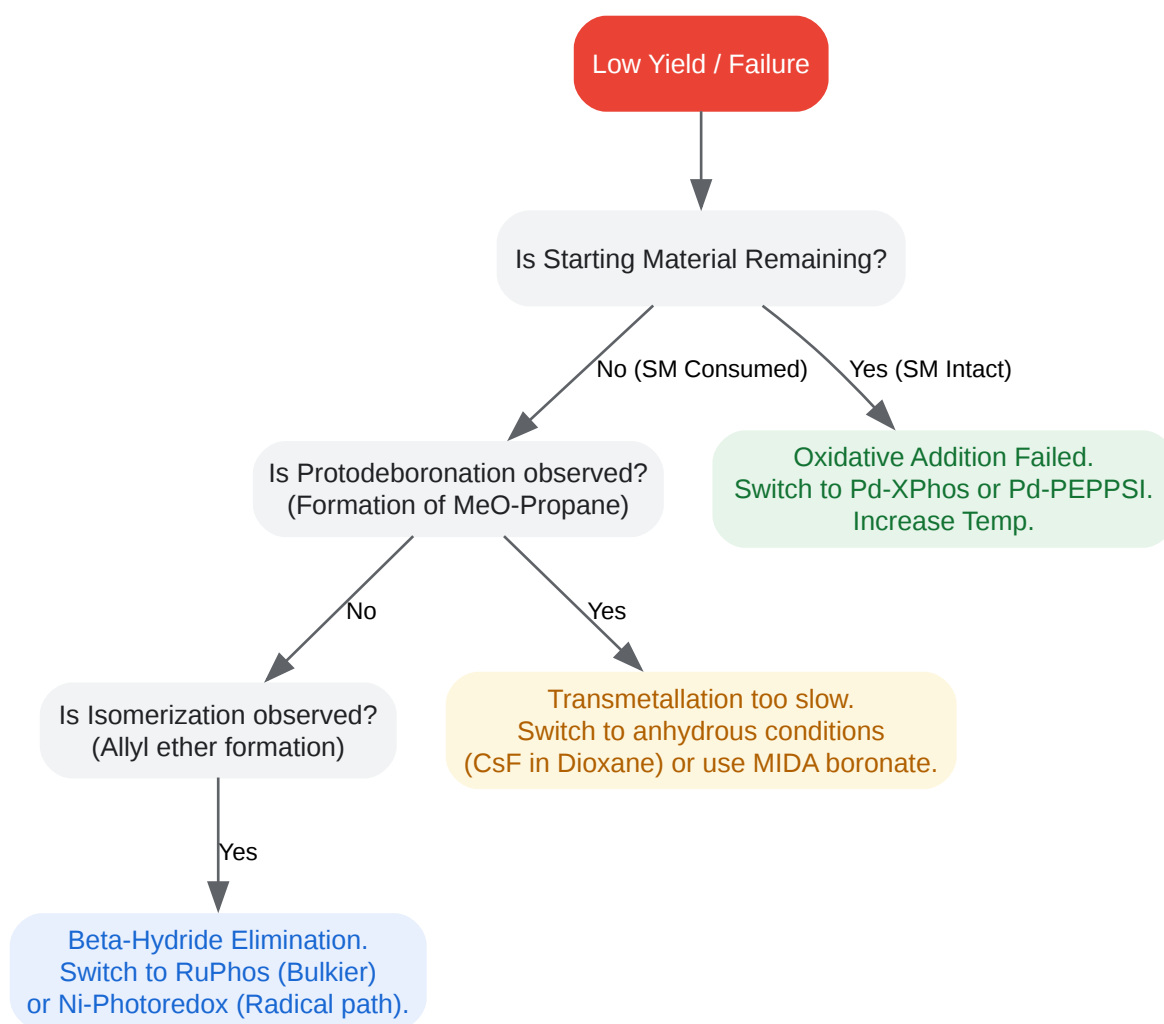
- Photocatalyst: $[\text{Ir}(\text{dF}(\text{CF}_3)\text{ppy})_2(\text{dtbbppy})]\text{PF}_6$ (1 mol%)
- Base: K_2CO_3 (2.0 equiv)
- Solvent: DMF or DMA (Degassed)

Step-by-Step:

- Glovebox/Schlenk: This reaction is O_2 sensitive. Set up in a glovebox or use strict Schlenk technique.
- Charge: Combine Aryl Bromide, Boronic Acid, Ni-precursor, Ligand, Photocatalyst, and Base in a clear vial.
- Solvent: Add anhydrous, degassed DMF.
- Irradiate: Place the vial 2-3 cm away from a Blue LED (450 nm) fan-cooled light source. Stir at RT for 24 hours.
- Workup: Dilute with water (to remove DMF) and extract with Ether/EtOAc.

Troubleshooting & Optimization Logic

Use this decision tree to troubleshoot low yields or side reactions.



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Figure 2: Optimization Decision Tree. Diagnosing the specific failure mode is the first step to recovery.

References

- RuPhos/Buchwald System
 - Milner, P. J., et al. (2017). "Pd-Catalyzed Cross-Coupling of Secondary Alkylboron Nucleophiles." *Journal of the American Chemical Society*, 139(10), 3904-3910.[4] [Link\[4\]](#)
- Molander BF3K System (Applicable to Boronic Acids)

- Molander, G. A., & Sandrock, D. L. (2009).[5][6] "Suzuki-Miyaura Cross-Coupling of Primary Alkyltrifluoroborates." *Current Opinion in Drug Discovery & Development*, 12(6), 811. [Link](#)
- Nickel/Photoredox Dual Catalysis
 - Tellis, J. C., Primer, D. N., & Molander, G. A. (2014). "Single-electron transmetalation in organoboron cross-coupling by photoredox/nickel dual catalysis." *Science*, 345(6195), 433-436. [Link](#)
- Protodeboronation Mechanisms
 - Cox, P. A., et al. (2017). "Protodeboronation of Heteroaryl Boronic Acids." *Journal of the American Chemical Society*, 139(37), 13156–13165. [Link](#)

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Sources

- [1. Protodeboronation - Wikipedia \[en.wikipedia.org\]](#)
- [2. In Situ Studies of Arylboronic Acids/Esters and R₃SiCF₃ Reagents: Kinetics, Speciation, and Dysfunction at the Carbanion–Ate Interface - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. Suzuki Coupling \[organic-chemistry.org\]](#)
- [6. Efficient Cross-Coupling of Secondary Alkyltrifluoroborates with Aryl Chlorides - Reaction Discovery Using Parallel Microscale Experimentation \[organic-chemistry.org\]](#)
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